

# Chemical properties of 4-Chloro-N-ethyl-2-nitroaniline

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## Compound of Interest

Compound Name: 4-Chloro-N-ethyl-2-nitroaniline

Cat. No.: B1593826

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An In-depth Technical Guide to the Chemical Properties of **4-Chloro-N-ethyl-2-nitroaniline**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Chloro-N-ethyl-2-nitroaniline**, including its synthesis, reactivity, and analytical characterization. The information is intended to support research and development activities in the chemical and pharmaceutical sciences.

## Chemical and Physical Properties

**4-Chloro-N-ethyl-2-nitroaniline** is a substituted nitroaniline derivative. Its core chemical and physical properties are summarized in the table below for easy reference.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClN <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	200.62 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	28491-95-4	<a href="#">[2]</a>
Melting Point	90-91 °C	<a href="#">[3]</a> <a href="#">[5]</a>
Appearance	Orange needles	<a href="#">[3]</a> <a href="#">[5]</a>
InChI Key	PVIUZYZWJNQCIR- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[3]</a>
Storage	Room temperature	<a href="#">[2]</a>

## Synthesis of 4-Chloro-N-ethyl-2-nitroaniline

A common method for the synthesis of **4-Chloro-N-ethyl-2-nitroaniline** involves the nucleophilic aromatic substitution of a dichloronitrobenzene derivative with ethylamine.

## Experimental Protocol

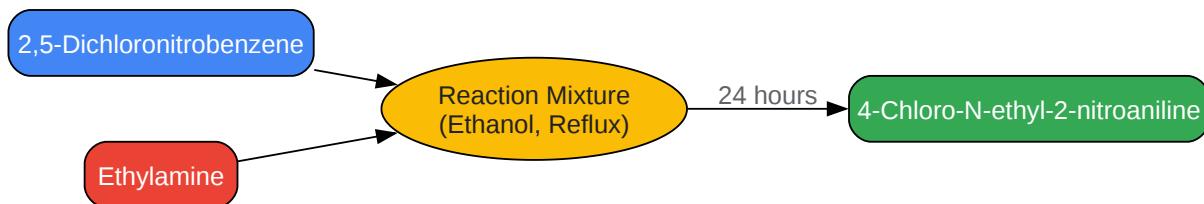
The following protocol is based on established literature procedures[\[3\]](#)[\[5\]](#):

### Materials:

- 2,5-dichloronitrobenzene (26 g)
- Ethanol (400 ml)
- Ethylamine (25 ml, with an additional 5 ml for subsequent additions)
- Ethanol-ether mixture
- Phosphorus pentoxide (P<sub>2</sub>O<sub>5</sub>)

### Procedure:

- A mixture of 26 g of 2,5-dichloro-nitrobenzene, 400 ml of ethanol, and 25 ml of ethylamine is refluxed.
- During the reflux, 5 ml of ethylamine is added at 6-hour intervals over a 24-hour period.
- After 24 hours, the reaction mixture is cooled.
- The resulting orange needles are filtered.
- The collected solid is washed with a small amount of an ethanol-ether mixture.
- The product is dried over  $P_2O_5$  under vacuum to yield N-ethyl-4-chloro-2-nitro-aniline.
- This procedure has been reported to yield approximately 24.4 g (89% yield) of the final product with a melting point of 90°-91° C[3][5].



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### Synthesis of **4-Chloro-N-ethyl-2-nitroaniline**.

## Analytical Characterization

Detailed spectral data for **4-Chloro-N-ethyl-2-nitroaniline** is not readily available in the public domain. However, data for the related parent compound, 4-Chloro-2-nitroaniline, can provide valuable insights for analytical method development and structural confirmation.

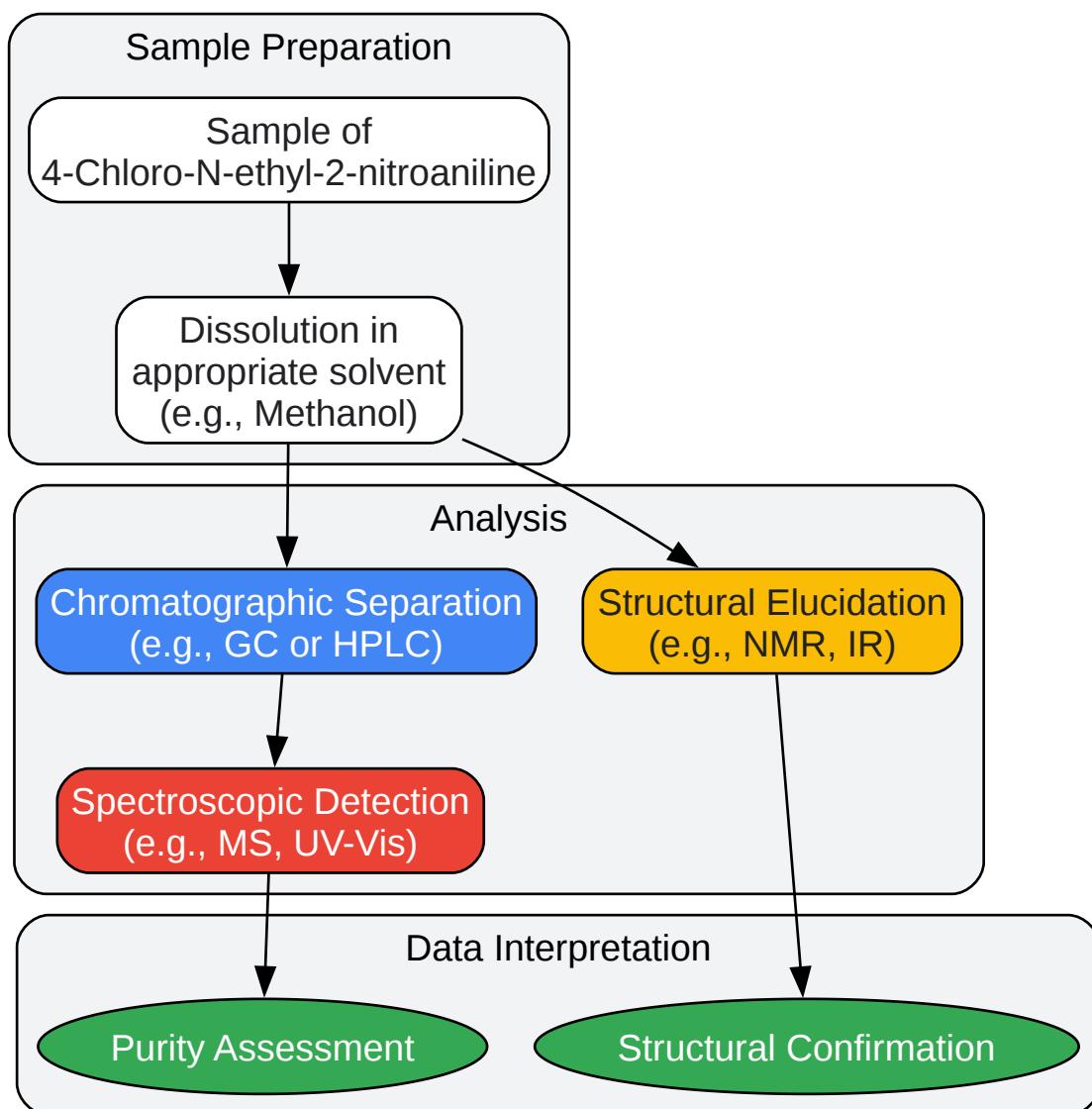
## Reference Spectral Data: **4-Chloro-2-nitroaniline**

The following table summarizes available spectral data for 4-Chloro-2-nitroaniline (CAS: 89-63-4).

Analytical Technique	Key Observations
<sup>1</sup> H NMR	Spectral data is available and can be used for structural elucidation[6].
IR Spectroscopy	Infrared spectral data is available from the Coblenz Society collection[7].
Mass Spectrometry	Electron ionization (EI) mass spectral data is available, with major peaks observed at m/z 172, 126, 99, 90, and 63[8].
UV Spectroscopy	UV spectral data has been collected by Sadtler Research Laboratories[8].

## General Analytical Workflow

The analysis of **4-Chloro-N-ethyl-2-nitroaniline** would typically follow a standard workflow for organic compounds.



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General analytical workflow for **4-Chloro-N-ethyl-2-nitroaniline**.

## Reactivity and Stability

- **Stability:** **4-Chloro-N-ethyl-2-nitroaniline** is expected to be stable under normal laboratory conditions[9][10]. The parent compound, 4-chloro-2-nitroaniline, is noted to be stable and combustible[11].
- **Incompatibilities:** It should not be mixed with strong oxidizing agents, strong acids, or strong bases[9]. The related 4-chloro-2-nitroaniline is known to form explosive products upon

reaction with nitric acid[11][12].

- Hazardous Decomposition Products: When heated to decomposition, it may emit toxic fumes of nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and hydrogen chloride gas[9].

## Potential Applications and Biological Relevance

While specific biological activities or signaling pathway involvement for **4-Chloro-N-ethyl-2-nitroaniline** are not extensively documented in the provided search results, its classification as a "Protein Degrader Building Block" suggests a potential utility in the development of proteolysis-targeting chimeras (PROTACs) or other targeted protein degradation technologies[2].

The metabolism of the related 4-chloro-2-nitroaniline has been studied in rats, showing rapid absorption, distribution, metabolism, and excretion. Its metabolites, including nitroso and hydroxylamine derivatives, have the potential to interact with biomolecules[13]. This information may be relevant for toxicological assessments and understanding the metabolic fate of **4-Chloro-N-ethyl-2-nitroaniline**.

## Safety Information

For detailed safety information, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier. General safety precautions for handling related nitroaniline compounds include:

- Avoiding contact with skin and eyes.
- Preventing inhalation of dust.
- Using appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Working in a well-ventilated area.

The parent compound, 4-chloro-2-nitroaniline, is reported to be fatal if swallowed, in contact with skin, or if inhaled, and may cause damage to organs through prolonged or repeated exposure[9][10].

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